

Technical Safety & Application Profile: Tetraheptylammonium Chloride (THAC)

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Compound of Interest

Compound Name: *Tetraheptylammonium chloride*

CAS No.: 10247-90-2

Cat. No.: B084138

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Executive Summary

Tetraheptylammonium chloride (THAC) is a high-molecular-weight quaternary ammonium salt utilized primarily as a lipophilic Phase Transfer Catalyst (PTC) and an ion-exchanger in electrochemistry. Unlike shorter-chain analogues (e.g., tetrabutylammonium), THAC possesses four heptyl (C7) chains, imparting significant lipophilicity. This structural characteristic dictates its utility in extracting highly hydrophilic anions into non-polar organic phases but also amplifies its membrane-penetrating toxicity. This guide synthesizes the physicochemical constraints, toxicological mechanisms, and validated experimental protocols for the safe deployment of THAC in drug development and organic synthesis.

Part 1: Chemical Identity & Physicochemical Profile[1][2]

THAC exists at the boundary between solid and liquid under standard laboratory conditions. Its low melting point requires strict temperature control during storage to prevent "caking," which complicates precise weighing and stoichiometry.

Table 1: Physicochemical Specifications

Parameter	Data	Relevance to Protocol
Chemical Name	Tetraheptylammonium chloride	N/A
CAS Number	10247-90-2	Unique Identifier for SDS retrieval
Formula		Stoichiometric calculations
Molecular Weight	446.24 g/mol	High MW implies lower molar density per gram
Melting Point	38–40 °C	Critical: May melt/clump in warm labs or during exothermic additions
Physical State	White to off-white solid/waxy solid	Hygroscopic; requires desiccation
Solubility	Soluble in DCM, , Benzene	Ideal for organic-phase reactions
Lipophilicity	High (C7 chains)	Superior retention in organic phase compared to TBA salts



Expert Insight: The melting point of 38–40 °C is a frequent source of experimental error. If the reagent is stored on a high shelf in a warm lab, it may fuse into a monolith. Always store THAC at 2–8 °C to maintain a free-flowing powder form.

Part 2: Hazard Architecture & Toxicology

The toxicity of THAC is governed by its amphiphilic nature. As a cationic surfactant, it can intercalate into the lipid bilayer of cell membranes, causing depolarization and lysis.^[1] This mechanism is distinct from reactive toxicity; it is a physical disruption of cellular integrity.

GHS Classification (29 CFR 1910.1200)[4]

- Skin Irritation: Category 2 (Causes skin irritation).
- Eye Irritation: Category 2A (Causes serious eye irritation).
- STOT-SE: Category 3 (May cause respiratory irritation).
- Aquatic Toxicity: Chronic Category 4 (May cause long-lasting harmful effects to aquatic life).

Mechanistic Toxicology Diagram

The following diagram illustrates the pathway from exposure to cellular damage, highlighting the "Surfactant Effect" typical of long-chain quats.



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Figure 1: Mechanism of Quaternary Ammonium Toxicity. The C7 alkyl chains facilitate membrane penetration, while the cationic head group disrupts the electrochemical gradient.

Part 3: Safe Handling & Operational Protocols

Engineering Controls

- Hygroscopicity Management: THAC is hygroscopic.[2] Exposure to ambient moisture will alter the effective molecular weight (via hydration), leading to stoichiometric errors in catalysis.
 - Protocol: Handle in a glovebox or a desiccated glove bag if high precision is required. For general synthesis, weigh quickly and re-seal immediately with parafilm.
- Ventilation: All weighing must occur inside a certified chemical fume hood to prevent inhalation of dust/aerosols.

Personal Protective Equipment (PPE)

- Gloves: Standard Latex gloves are insufficient if THAC is dissolved in organic solvents (e.g., Dichloromethane).
 - Recommendation: Use Nitrile (minimum 0.11 mm thickness). If using halogenated solvents as the reaction medium, double-glove or use Silver Shield® laminates.
- Respiratory: If dust formation is visible and fume hood is unavailable (not recommended), use a P95 or N95 particulate respirator.

Part 4: Application Context - Phase Transfer Catalysis (PTC)[5]

THAC is a "lipophilic" PTC. Unlike Tetrabutylammonium (TBA) salts, which can partition significantly into the aqueous phase, the Tetraheptyl (C7) chains keep the catalyst predominantly in the organic phase. This is advantageous when the reaction product is highly lipophilic or when the organic solvent is non-polar (e.g., Toluene, Hexane).

Experimental Protocol: Nucleophilic Substitution (Cyanation)

Objective: Convert an alkyl halide (

) to a nitrile (

) using inorganic cyanide (

).

Rationale:

is soluble in water but not organic solvents.[2]

is soluble in organic solvents but not water. Without THAC, they cannot meet to react.

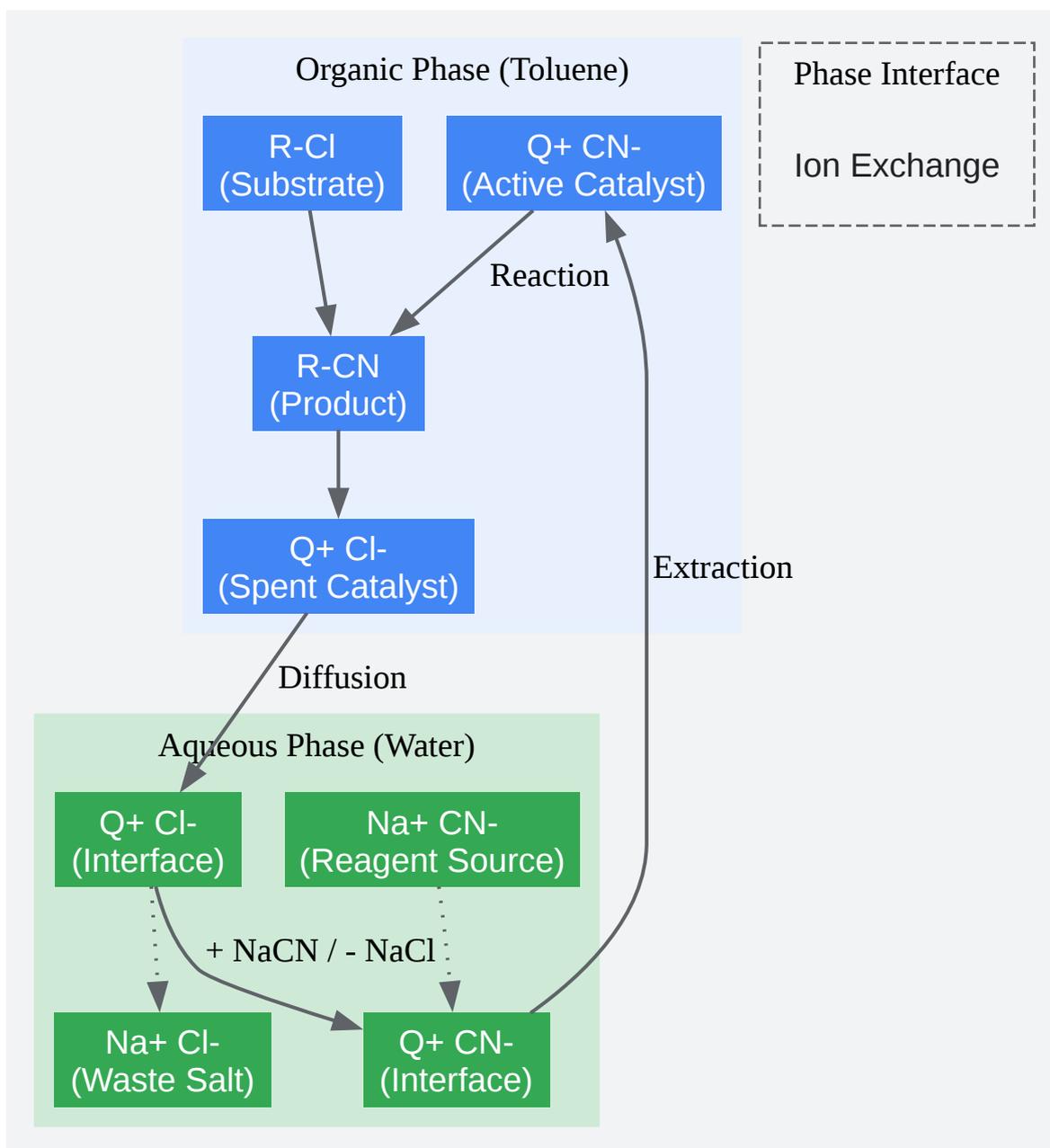
Step-by-Step Workflow:

- Preparation: Dissolve substrate
(1.0 equiv) in Toluene (Organic Phase).

- Catalyst Addition: Add THAC (0.05 equiv / 5 mol%). Note: THAC is soluble in Toluene.
- Reagent Addition: Prepare a saturated aqueous solution of Sodium Cyanide (, 1.5 equiv). WARNING:
is fatal if swallowed/inhaled. Maintain pH > 10 to prevent HCN gas evolution.
- Initiation: Add aqueous phase to the organic phase. Vigorous stirring is mandatory to maximize the interfacial area.
- Reaction: Heat to 60–80 °C. The THAC will shuttle
ions into the toluene layer.
- Quenching: Cool to room temperature. Separate phases. Wash organic layer with water to remove residual catalyst and salts.

The Starks' Extraction Mechanism

The following visualization details the catalytic cycle, demonstrating how THAC () shuttles the nucleophile () across the phase boundary.



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Figure 2: Starks' Extraction Mechanism for Phase Transfer Catalysis. Q+ represents the Tetraheptylammonium cation.

Part 5: Emergency Response & Disposal

First Aid Measures

- Eye Contact: Immediately flush with water for 15 minutes. Lift eyelids. Do not rub. The waxy solid can adhere to the cornea. Seek ophthalmological attention.
- Skin Contact: Wash with soap and water. Do not use organic solvents (ethanol/acetone) to clean skin, as this may dissolve the lipophilic salt into the skin, increasing systemic absorption.
- Ingestion: Do not induce vomiting due to potential for esophageal irritation. Rinse mouth with water.

Disposal Protocols

THAC is a nitrogen-containing organic halogen.

- Do not dispose of down the drain (aquatic toxicity).
- Method: Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber. Combustion will generate Hydrogen Chloride (HCl) and Nitrogen Oxides (NO_x) gases, which must be scrubbed.

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 90884457, **Tetraheptylammonium chloride**. Retrieved from [[Link](#)]
- Starks, C. M. (1971). Phase-transfer catalysis.[3] I. Heterogeneous reactions involving anion transfer by quaternary ammonium and phosphonium salts. Journal of the American Chemical Society.[3] (Foundational mechanism citation).

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Sources

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- [2. Tetramethylammonium chloride - Wikipedia \[en.wikipedia.org\]](#)
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